

Application Note and Protocol: Preparation of Turofexorate Isopropyl Stock Solution

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Compound of Interest

Compound Name: Turofexorate Isopropyl

Cat. No.: B1683278

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Turofexorate Isopropyl (also known as XL335, WAY-362450, and FXR-450) is a potent and selective agonist of the Farnesoid X Receptor (FXR) with an EC₅₀ of 4 nM.^{[1][2]} It is a valuable tool for in vitro and in vivo studies investigating FXR signaling pathways and their roles in various physiological and pathological processes, including bile acid metabolism, lipid and glucose homeostasis, inflammation, and fibrosis. Accurate and consistent preparation of **Turofexorate Isopropyl** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **Turofexorate Isopropyl** stock solutions.

Data Presentation

The solubility of **Turofexorate Isopropyl** can vary slightly between different sources and batches. The following table summarizes the reported solubility data in common laboratory solvents. It is recommended to use fresh, anhydrous solvents for optimal dissolution.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	25 - 33 mg/mL[1][2]	57.02 - 75.26 mM[1][2]	Hygroscopic; use freshly opened DMSO. Sonication or warming may be required.[2][3]
Ethanol	0.2 - 2 mg/mL[1][3][4]	~0.46 - 4.56 mM[3]	Sonication is recommended to aid dissolution.[3]
DMF	10 mg/mL[4]	~22.8 mM	A common vehicle for in vivo studies. Sonication is recommended.[3]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[4]	~1.14 mM	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL[3]	4.56 mM[3]	
NMP + PEG300 (10:90 v/v)	28 mg/mL[5]	~63.8 mM	For in vivo applications. The mixed solution should be used immediately. [1]
Water	Insoluble or < 1 mg/mL[1][3][5][6]	-	

Experimental Protocol: Preparation of a 10 mM **Turofexorate Isopropyl** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Turofexorate Isopropyl** in DMSO, a commonly used solvent for in vitro experiments.

Materials:

- **Turofexorate Isopropyl** powder (Molecular Weight: 438.47 g/mol)^[2]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **Turofexorate Isopropyl** powder to room temperature to prevent condensation of moisture.
- Weighing: Carefully weigh out the desired amount of **Turofexorate Isopropyl** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.38 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 438.47 \text{ g/mol} = 4.38 \text{ mg}$
- Dissolution:
 - Add the weighed **Turofexorate Isopropyl** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of fresh, anhydrous DMSO to the tube. For a 10 mM solution, this would be 1 mL for 4.38 mg of powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.

- Aiding Dissolution (if necessary): If the compound does not fully dissolve, sonicate the solution for 5-10 minutes or gently warm the tube to 37°C.[2][3] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This helps to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.
 - The stock solution in DMSO is stable for at least 1 year when stored at -80°C and for shorter periods at -20°C.[2][3] For long-term storage (up to 2 years), -80°C is recommended.[2]

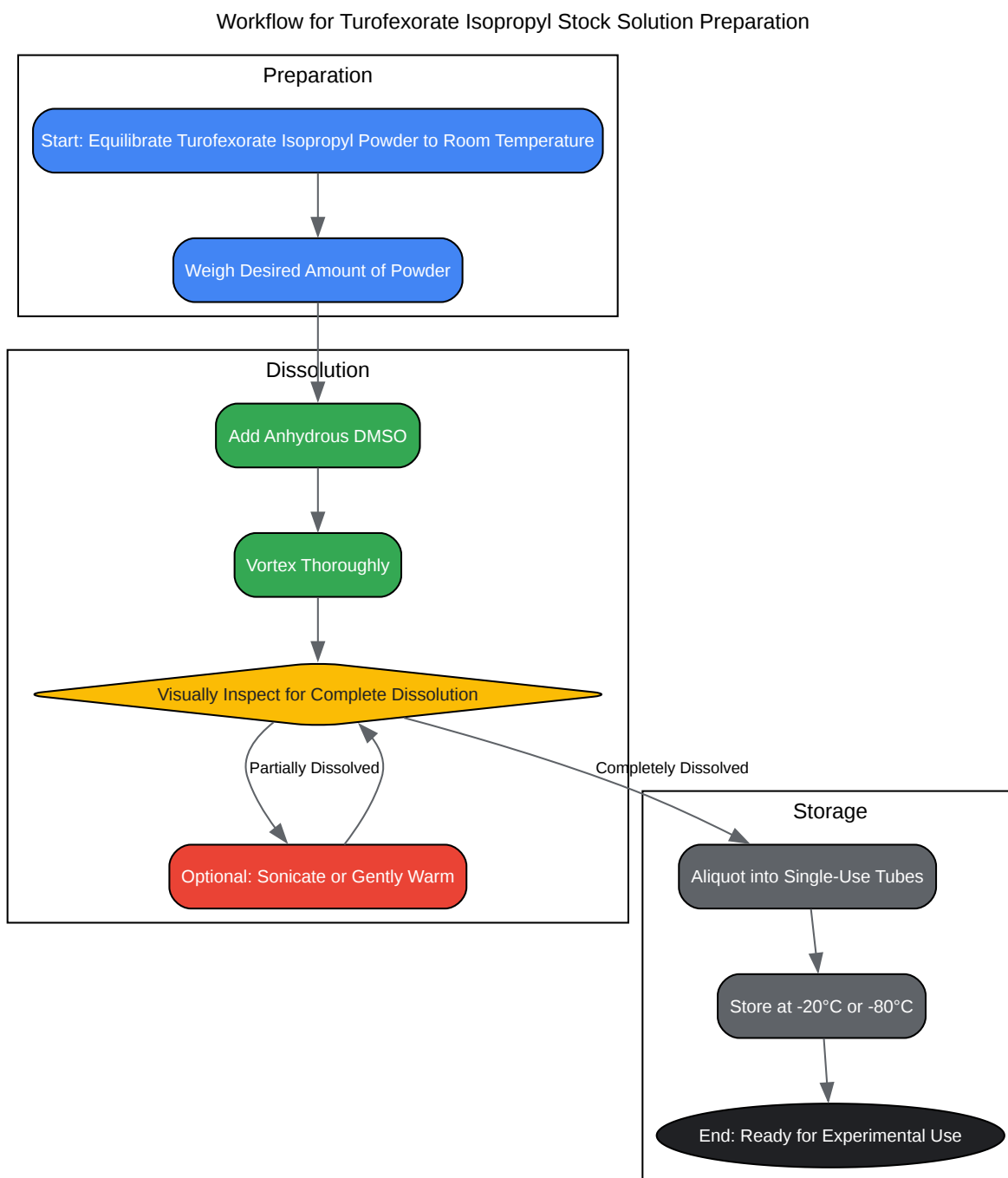
Handling and Safety Precautions:

- **Turofexorate Isopropyl** is for research use only.
- Always wear appropriate PPE, including gloves, safety glasses, and a lab coat, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

In Vivo Preparation:

For in vivo experiments, **Turofexorate Isopropyl** is often formulated in a vehicle containing a mixture of solvents to ensure solubility and bioavailability. A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[2][3] When preparing solutions for in vivo use, it is recommended to prepare them freshly on the day of the experiment.[2]

Visualizations



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Caption: Workflow for preparing **Turofexorate Isopropyl** stock solution.

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